

# Essential Safety and Logistical Information for Handling Einecs 255-712-6

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Einecs 255-712-6*

Cat. No.: *B15177787*

[Get Quote](#)

Chemical Identification: **Einecs 255-712-6** refers to the substance "Boric acid ( $H_3BO_3$ ), reaction products with glycerol."<sup>[1]</sup> While the reaction product itself is reported as not meeting GHS hazard criteria in many instances, it is crucial to consider the safety protocols for its constituent components, boric acid and glycerol, due to potential incomplete reactions or hydrolysis. Boric acid, in particular, is classified as a substance that may damage fertility or an unborn child.<sup>[2][3][4][5][6][7][8]</sup>

This guide provides comprehensive procedural information for the safe handling, use, and disposal of **Einecs 255-712-6** in a laboratory setting, with a primary focus on the hazards associated with boric acid.

## Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to minimize exposure and ensure personal safety. The following tables summarize the recommended PPE for handling this substance, based on the potential hazards of its components.

Table 1: Personal Protective Equipment Summary

PPE Category	Specification	Rationale
Eye Protection	Chemical splash goggles or safety glasses with side-shields conforming to EN166 or ANSI Z.87.1 standards. <a href="#">[3]</a> <a href="#">[7]</a> <a href="#">[8]</a> <a href="#">[9]</a> <a href="#">[10]</a> <a href="#">[11]</a> <a href="#">[12]</a> <a href="#">[13]</a>	Protects eyes from potential splashes of the chemical.
Hand Protection	Nitrile or other chemical-resistant gloves. <a href="#">[7]</a> <a href="#">[9]</a> <a href="#">[10]</a> <a href="#">[11]</a> Gloves should be inspected before use and disposed of after contamination. <a href="#">[7]</a> <a href="#">[8]</a> <a href="#">[11]</a>	Prevents skin contact. Boric acid is not readily absorbed through intact skin, but repeated contact can cause dermatitis. <a href="#">[4]</a> <a href="#">[14]</a> <a href="#">[15]</a>
Body Protection	A laboratory coat or chemical-resistant apron should be worn. <a href="#">[10]</a> <a href="#">[12]</a> Clothing should cover all exposed skin, including long sleeves. <a href="#">[13]</a>	Protects against accidental spills and contamination of personal clothing.
Respiratory Protection	Generally not required if work is conducted in a well-ventilated area or a fume hood. <a href="#">[16]</a> A NIOSH/MSHA approved respirator may be necessary if dust or aerosols are generated. <a href="#">[9]</a> <a href="#">[12]</a> <a href="#">[17]</a>	Boric acid has low volatility, but inhalation of dust can cause respiratory tract irritation. <a href="#">[15]</a> A harmful concentration of airborne particles can be reached quickly, especially if the substance is in powdered form. <a href="#">[15]</a>

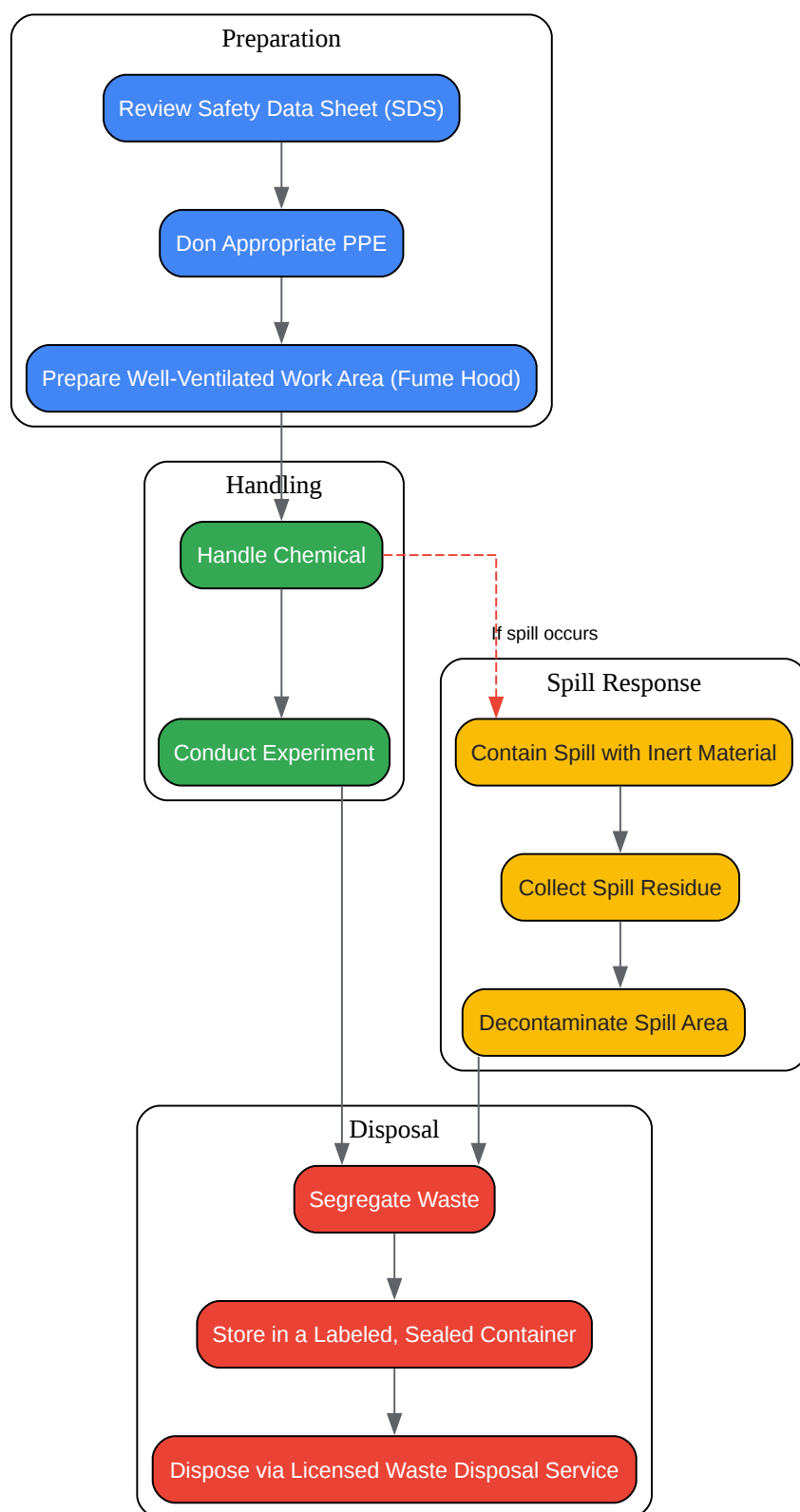
Table 2: Glove Selection and Use

Glove Material	Recommendation
Nitrile	Recommended for general handling. <a href="#">[10]</a>
General Use	Always inspect gloves for tears or contamination before use. <a href="#">[7]</a> <a href="#">[8]</a> <a href="#">[11]</a> Remove and dispose of contaminated gloves immediately, following proper removal techniques to avoid skin contact. <a href="#">[7]</a> <a href="#">[8]</a> <a href="#">[11]</a> Never reuse disposable gloves. <a href="#">[13]</a> Wash hands thoroughly after removing gloves. <a href="#">[7]</a> <a href="#">[8]</a> <a href="#">[11]</a>

## Operational and Disposal Plans

A systematic approach to handling and disposal is essential for laboratory safety and environmental protection.

Experimental Workflow Diagram



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling and disposal of **Einecs 255-712-6**.

## Experimental Protocols

### 1. Preparation and Handling:

- **Review Documentation:** Before handling, thoroughly review the Safety Data Sheet (SDS) for "Boric acid, reaction products with glycerol" and for boric acid.[\[5\]](#)[\[10\]](#)
- **Engineering Controls:** All work should be conducted in a well-ventilated area. For procedures that may generate dust or aerosols, a fume hood is required.[\[10\]](#)[\[12\]](#)
- **Personal Protective Equipment:** Don the appropriate PPE as detailed in Table 1. This includes safety goggles, nitrile gloves, and a lab coat.[\[10\]](#)
- **Handling:** Avoid direct contact with the skin and eyes.[\[11\]](#) Minimize the generation of dust. [\[12\]](#) Keep the container tightly closed when not in use.[\[10\]](#)[\[11\]](#)

### 2. Spill Management:

- **Minor Spills:** For small spills, prevent the formation of dust.[\[8\]](#) Sweep up the material and place it into a suitable, closed container for disposal.[\[7\]](#) The spill area should be cleaned with soap and water.
- **Major Spills:** Evacuate the area and ensure adequate ventilation.[\[8\]](#) Wear appropriate PPE, including respiratory protection if necessary. Contain the spill using an inert absorbent material and collect it for disposal.[\[11\]](#)

### 3. Disposal Plan:

- **Waste Classification:** Waste containing boric acid, especially at higher concentrations (e.g., 10% or greater solutions), may be classified as hazardous waste.[\[18\]](#) Always consult local, state, and federal regulations for proper waste classification.
- **Containerization:** Collect all waste material, including contaminated PPE, in a clearly labeled, sealed, and compatible container.[\[7\]](#)[\[18\]](#) Do not mix with other waste streams.[\[19\]](#)
- **Disposal Method:** Dispose of the waste through a licensed professional waste disposal service.[\[7\]](#)[\[8\]](#) For small, pure quantities, and where local regulations permit, disposal via flushing with large amounts of water may be an option, but this should be confirmed.[\[19\]](#)

Neutralization with a mild base like sodium bicarbonate may be a suitable pretreatment for disposal of small quantities, pending regulatory approval.[19][20]

#### First Aid Procedures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids.[11] Seek medical attention.
- Skin Contact: Wash off immediately with plenty of soap and water.[11] Remove any contaminated clothing.[21]
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist.[21]
- Ingestion: Rinse mouth with water. Do NOT induce vomiting. Seek immediate medical attention.[11][15]

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Boric acid (H<sub>3</sub>BO<sub>3</sub>), reaction products with glycerol | C<sub>3</sub>H<sub>11</sub>BO<sub>6</sub> | CID 6451841 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. labs.allinahealth.org [labs.allinahealth.org]
- 3. wilsonsalt.com [wilsonsalt.com]
- 4. nexchem.co.uk [nexchem.co.uk]
- 5. flinnsci.com [flinnsci.com]
- 6. chemos.de [chemos.de]
- 7. geneseo.edu [geneseo.edu]
- 8. ecplabchem.co.nz [ecplabchem.co.nz]
- 9. edvotek.com [edvotek.com]

- 10. IsoLab - Boric Acid [isolab.ess.washington.edu]
- 11. louisville.edu [louisville.edu]
- 12. uwaterloo.ca [uwaterloo.ca]
- 13. zaeralab.ucr.edu [zaeralab.ucr.edu]
- 14. etimineusa.com [etimineusa.com]
- 15. ICSC 0991 - BORIC ACID [inchem.org]
- 16. cdn.caymanchem.com [cdn.caymanchem.com]
- 17. carlroth.com [carlroth.com]
- 18. wpcdn.web.wsu.edu [wpcdn.web.wsu.edu]
- 19. laballey.com [laballey.com]
- 20. laballey.com [laballey.com]
- 21. laballey.com [laballey.com]
- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling EINECS 255-712-6]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15177787#personal-protective-equipment-for-handling-einecs-255-712-6]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)